

# Historical applications of potassium picrate in pyrotechnics.

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An In-depth Technical Guide to the Historical Applications of **Potassium Picrate** in Pyrotechnics

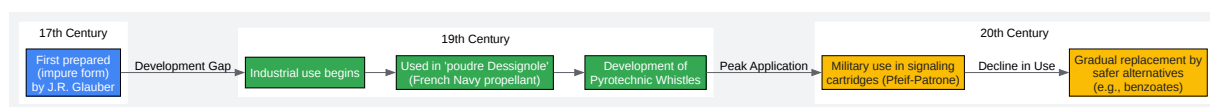
## Abstract

**Potassium picrate**, the potassium salt of 2,4,6-trinitrophenol, is a primary explosive that has played a significant, albeit now largely historical, role in the field of pyrotechnics. First prepared in the 17th century and industrialized in the 1860s, its unique properties led to its use in a variety of applications, from producing audible effects to serving as a component in military ordnance.<sup>[1]</sup> This document provides a comprehensive technical overview of **potassium picrate**'s historical applications, physicochemical properties, experimental protocols for its synthesis and characterization, and critical safety information. It is intended for researchers and scientists in chemistry and materials science.

## Historical Overview

The journey of **potassium picrate** began in the mid-17th century when Johann Rudolf Glauber first prepared it in an impure form.<sup>[1]</sup> However, its industrial use as an energetic material did not commence until the 1860s.<sup>[1]</sup> Throughout the late 19th and early 20th centuries, it became a key ingredient in several pyrotechnic and explosive formulations. Its primary applications included creating loud whistle effects in fireworks, acting as a component in explosives and propellants, and serving as an ingredient in primers for ammunition.<sup>[1][2]</sup> Notably, it was a component in "poudre Dessignole," a propellant used by the French Navy in the 1870s, which was a mixture of **potassium picrate**, potassium nitrate, and charcoal.<sup>[1]</sup> While effective, its

sensitivity and the development of safer, more stable compounds have led to its near-total replacement in modern pyrotechnics.[1]



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Caption: A timeline of the key historical milestones in the development and application of **potassium picrate**.

## Physicochemical and Explosive Properties

**Potassium picrate** ( $C_6H_2KN_3O_7$ ) is a reddish-yellow or green crystalline primary explosive.[1]  
[3] Its performance and handling characteristics are defined by a combination of physical properties and sensitivity to external stimuli.

## Physical and Chemical Properties

The fundamental properties of **potassium picrate** are summarized in the table below. It is an anhydrous salt, a factor that influences its sensitivity.[4][5]

Property	Value	Source(s)
Molar Mass	267.194 g/mol	[1]
Appearance	Reddish-yellow or green crystalline solid	[1][3]
Density	1.852 g/cm <sup>3</sup>	[1]
Melting Point	Decomposes before melting	[1]
Decomposition Temp.	~331 - 347.4 °C	[1][6]
Heat of Combustion	2317.67 kcal/kg	[7]
Activation Energy	207.9 kJ/mol	[4][5]

## Explosive and Sensitivity Data

**Potassium picrate** is more sensitive than its parent compound, picric acid, but is not considered a very powerful explosive on its own.[1] When unconfined, it deflagrates with a loud sound upon contact with a flame; however, it can detonate if ignited under confinement.[1][8] Its sensitivity is a critical factor in its historical application and eventual decline. A study has shown that as the particle size of **potassium picrate** increases, its sensitivity to impact and friction decreases.[9]

Parameter	Value / Description	Source(s)
Classification	Primary Explosive	[1]
Detonation Velocity	6,500 - 7,000 m/s (estimated)	[8]
Impact Sensitivity	10% probability of detonation when struck by a 2 kg mass dropped from 21 cm.	[1]
Friction Sensitivity	Considered sensitive, but specific quantitative data is not readily available. Anhydrate picrates are more sensitive than hydrates.[4] Safer than gallic acid mixes but still dangerous.[10]	
Metal Reactivity	Forms highly sensitive and dangerous picrate salts with heavy metals such as lead, calcium, and iron.	[1][3]

## Historical Pyrotechnic Formulations

**Potassium picrate**'s most notable historical uses were in compositions designed to produce sound (whistles) and in explosive mixtures for military and industrial purposes.

### Pyrotechnic Whistles

The first pyrotechnic whistles, developed in the late 19th century, were based on **potassium picrate**.<sup>[11]</sup> The sound is not produced mechanically but is the result of the rapid, oscillating combustion of the composition when pressed into a tube.<sup>[12]</sup> The most widely employed historical formulation was a simple binary mixture.

Component	Proportion (by weight)	Source(s)
Potassium Picrate	~60% (or 1 part)	<a href="#">[12]</a> <a href="#">[13]</a>
Potassium Nitrate (Oxidizer)	~40% (or 1 part)	<a href="#">[12]</a> <a href="#">[13]</a>

This composition was effective but gained a reputation for being hazardous and overly shock-sensitive for some applications, such as use in mortar shells.[\[11\]](#) Despite these dangers, it was used extensively for many years.[\[11\]](#)

## Explosive and Primer Compositions

Beyond whistles, **potassium picrate** was a component in various explosive charges.

- Propellants: The French "poudre Designole" used a mixture of **potassium picrate**, potassium nitrate, and charcoal.[\[1\]](#)
- Primers: It was used in primers combined with potassium chlorate and lead picrate.[\[1\]](#)
- High-Explosive Mixtures: A mixture of **potassium picrate** and potassium chlorate was noted to be nearly as powerful as nitroglycerine, but its extreme sensitivity to friction and percussion rendered it practically useless for most applications.[\[14\]](#)

## Experimental Protocols

The following sections detail common laboratory-scale methodologies for the synthesis and characterization of **potassium picrate**.

### Synthesis via Neutralization

The most common method for preparing **potassium picrate** is the neutralization of an aqueous or alcoholic solution of picric acid with a potassium salt.[\[1\]](#)

Reactants:

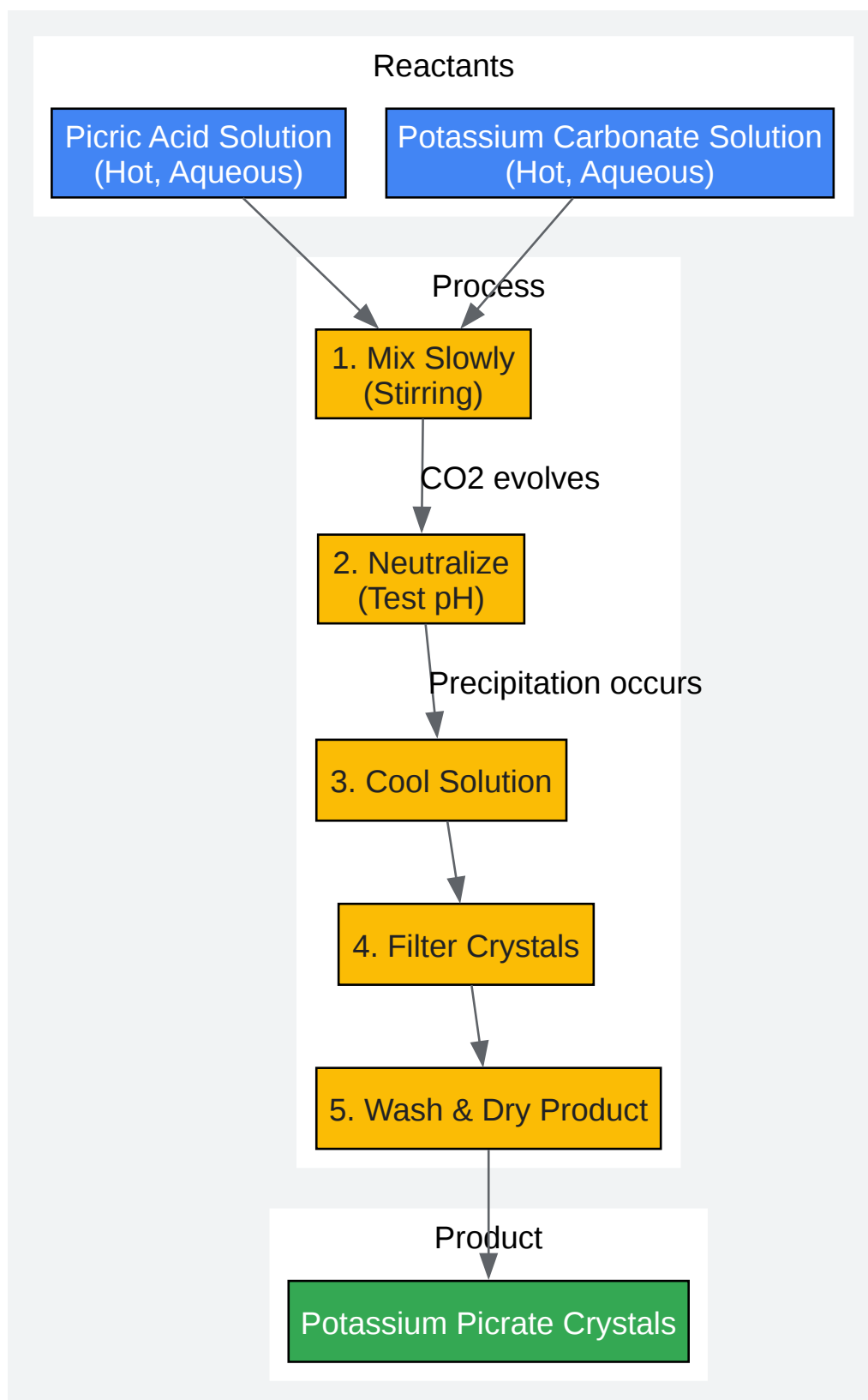
- Picric Acid ( $C_6H_3N_3O_7$ )
- Potassium Carbonate ( $K_2CO_3$ ) or Potassium Hydroxide (KOH)

- Solvent (e.g., Methanol, Ethanol, or Water)

Procedure (Potassium Carbonate in Aqueous Solution):

- Prepare a hot, saturated aqueous solution of picric acid in a suitable beaker.
- Separately, prepare a hot aqueous solution of potassium carbonate.
- Slowly add the potassium carbonate solution to the picric acid solution while stirring. Carbon dioxide will evolve.
- Continue addition until the solution is neutral, testing periodically with litmus paper.
- Allow the solution to cool. Needle-like, yellowish crystals of **potassium picrate** will precipitate.<sup>[4]</sup>
- Collect the crystals by filtration.
- Wash the crystals with cold distilled water and allow them to dry thoroughly in a safe environment.

Note: Temperature control is crucial, especially when using more reactive bases like KOH or volatile solvents like methanol, to prevent excessive evaporation or potential detonation.<sup>[1][3]</sup>



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Caption: A typical experimental workflow for the laboratory synthesis of **potassium picrate**.

## Characterization: Thermal Analysis

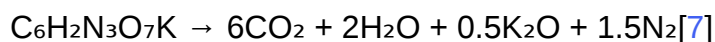
Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to determine the thermal stability and decomposition characteristics of **potassium picrate**.

Methodology (DSC):

- A small sample (~0.5 mg) is hermetically sealed in an aluminum or gold-plated sample pan.
- The sample is placed in the DSC instrument alongside an empty reference pan.
- The instrument heats the sample at a controlled rate (e.g., 10 K/min) under an inert atmosphere (e.g., nitrogen).[4]
- The heat flow to the sample relative to the reference is measured as a function of temperature.
- An exothermic peak indicates the decomposition temperature of the material.[6] By running the experiment at multiple heating rates, kinetic parameters like activation energy can be calculated.[4]

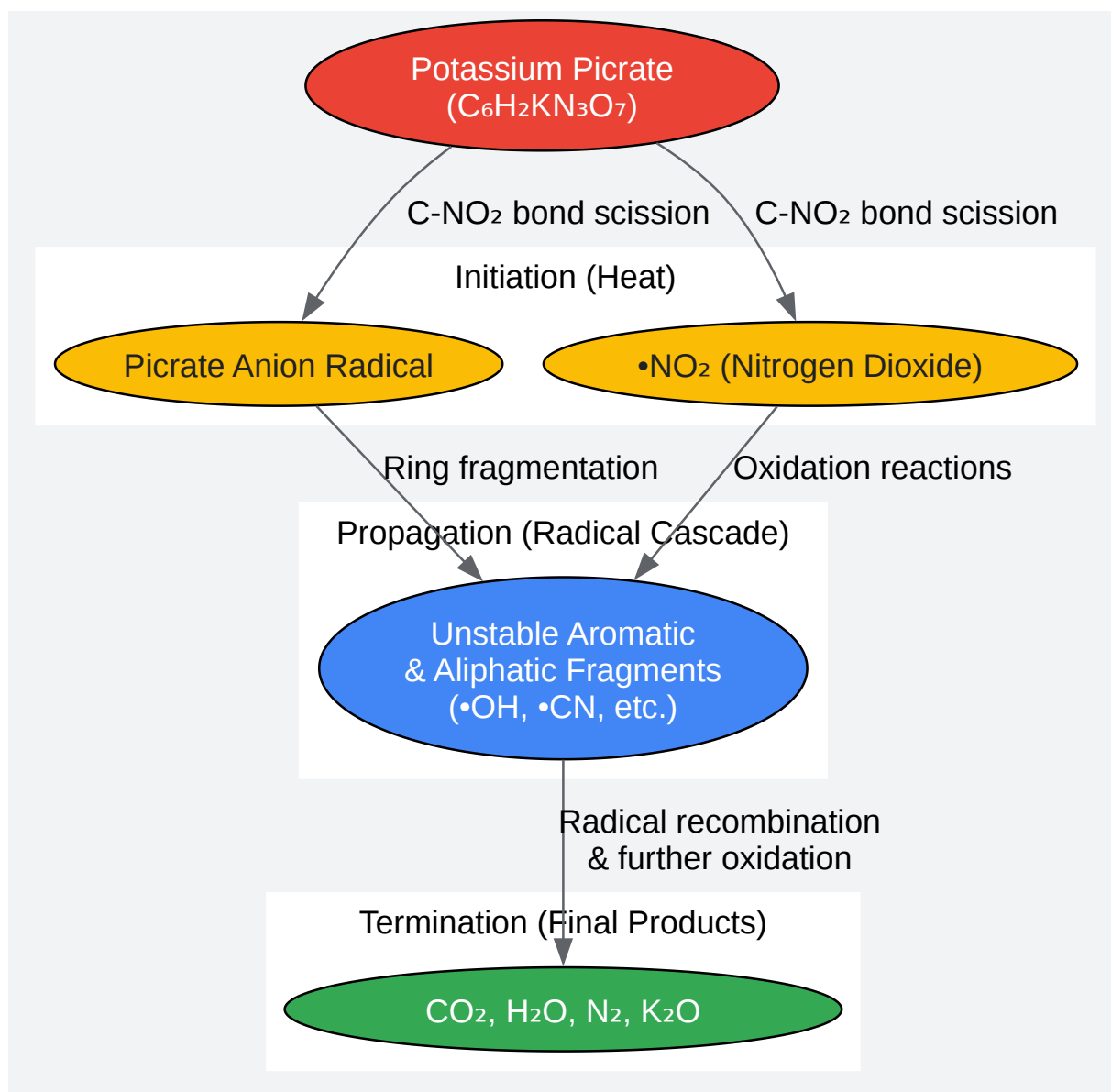
## Chemical Decomposition

The explosive decomposition of **potassium picrate** is a rapid, exothermic reaction that produces a variety of gaseous products. The overall combustion reaction can be simplified as:



The actual mechanism is a complex series of radical reactions initiated by thermal energy. The process begins with the cleavage of the weakest bonds in the molecule, the C-NO<sub>2</sub> bonds, which initiates a self-sustaining decomposition cascade.





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Caption: A simplified logical diagram of the thermal decomposition pathway for **potassium picrate**.

## Safety and Handling

**Potassium picrate** is a primary explosive that must be handled with extreme care.

- Sensitivity: It is sensitive to shock, friction, and flame.[1][3] Detonation can occur if it is ignited while confined.[1]

- Incompatibility with Metals: Contact with heavy metals, particularly lead, iron, and calcium, must be strictly avoided. The resulting metal picrate salts are often far more sensitive and dangerous than **potassium picrate** itself.[3] This necessitates the use of non-sparking tools (e.g., aluminum, ceramic) and glass or ceramic labware during handling and synthesis.[11]
- Toxicity: Picrates are toxic, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn to prevent ingestion or skin contact.[3]

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